

Physical and chemical characteristics of 4-methyl-4-sulfanylpentan-2-one

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Compound of Interest

Compound Name: *4-Mercapto-4-methyl-2-pentanone*

Cat. No.: *B033688*

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An In-Depth Technical Guide to 4-Methyl-4-sulfanylpentan-2-one

For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Methyl-4-sulfanylpentan-2-one, also known as **4-mercaptop-4-methyl-2-pentanone**, is a volatile sulfur compound of significant interest in the fields of flavor chemistry, natural products, and analytical science. This technical guide provides a comprehensive overview of its physical and chemical characteristics, analytical methodologies for its detection and quantification, and essential safety and handling protocols. The information is intended to serve as a foundational resource for researchers and professionals working with this potent aroma compound.

Physical and Chemical Properties

4-Methyl-4-sulfanylpentan-2-one is a ketone containing a thiol group.^[1] Its fundamental properties are summarized in the table below, providing a quick reference for laboratory and research applications.

Property	Value	Reference
Molecular Formula	C6H12OS	[2] [3] [4]
Molecular Weight	132.22 g/mol	[4]
CAS Number	19872-52-7	[2] [3] [4]
Appearance	Colorless to light yellow, clear liquid	[4]
Boiling Point	174 °C	[4]
Density	0.961 g/cm ³	[4]
Refractive Index	1.4620	[4]
Flash Point	54 °C	[4]
Solubility	Soluble in water, chloroform, and slightly soluble in methanol.	[4]
pKa	10.32 ± 0.25 (Predicted)	[4]
LogP	1.23	[4]

Chemical Reactivity and Stability

Stability: 4-Methyl-4-sulfanylpentan-2-one is sensitive to air and can be hygroscopic.[\[4\]](#) For long-term storage, it is recommended to keep it under an inert atmosphere at room temperature.[\[4\]](#)

Reactivity: The molecule possesses two main reactive sites: the ketone functional group and the thiol (sulfanyl) group. The thiol group is susceptible to oxidation, which can lead to the formation of disulfides. It can also undergo reactions typical of thiols, such as alkylation and addition to unsaturated systems. The ketone group can participate in reactions such as reduction, condensation, and enolate formation.

Occurrence and Biological Significance

4-Methyl-4-sulfanylpentan-2-one is a potent aroma compound found naturally in various plants and is a key contributor to the characteristic aroma of many wines, particularly Sauvignon blanc.^[5] It is also a significant odorant in certain varieties of hops.^[6] This compound has an extremely low odor detection threshold and is often described as having a scent reminiscent of box tree, grapefruit, and passionfruit.^[1] It is also known to be a metabolite of *Saccharomyces cerevisiae*.^[2] In grapes, it primarily exists as non-volatile precursors, such as S-cysteinylated and S-glutathionylated forms, which are then released by yeast during fermentation.

Experimental Protocols

Synthesis

While detailed, peer-reviewed synthesis protocols for 4-methyl-4-sulfanylpentan-2-one are not readily available in the provided search results, a method for a related compound, 4-methylthio-4-methyl-2-pentanone, is described. This involves the reaction of acetone and phenol catalyzed by a strongly acidic cationic exchange resin, promoted with methyl mercaptan (MeSH). The reaction is carried out in water at 75°C for 3 hours.^[7] This suggests that a potential route to 4-methyl-4-sulfanylpentan-2-one could involve the reaction of mesityl oxide (4-methyl-3-penten-2-one) with a sulfur nucleophile, such as hydrogen sulfide, under acidic conditions.

Analytical Determination in Wine and Hops

The quantification of 4-methyl-4-sulfanylpentan-2-one in complex matrices like wine and hops is challenging due to its low concentration (ng/L levels) and high volatility. A common and effective method is a stable isotope dilution assay coupled with gas chromatography.^[6]

Objective: To accurately quantify the concentration of 4-methyl-4-sulfanylpentan-2-one in a sample.

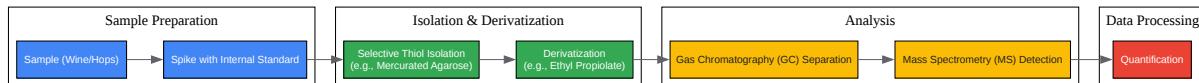
Principle: A known amount of a stable isotope-labeled internal standard (e.g., 4-(13C)methyl-4-sulfanyl(1,3,5-13C3)pentan-2-one) is added to the sample.^[6] The thiols are then selectively isolated, derivatized to enhance volatility and chromatographic performance, and analyzed by gas chromatography coupled with mass spectrometry.^[6] The ratio of the native compound to the internal standard allows for precise quantification.

Materials and Reagents:

- Sample (wine, hop extract)
- Stable isotope-labeled internal standard
- Derivatizing agent (e.g., ethyl propiolate)
- Mercurated agarose for selective thiol isolation[6]
- Organic solvents (e.g., dichloromethane, methanol)
- Gas chromatograph with a mass selective detector (GC-MS) or tandem mass spectrometry (GC-MS/MS) or time-of-flight mass spectrometry (GC-TOFMS)[6]

Procedure:

- Sample Preparation: A known volume or weight of the sample is taken.
- Internal Standard Spiking: A precise amount of the stable isotope-labeled internal standard is added to the sample.
- Thiol Isolation: The sample is passed through a column containing mercurated agarose to selectively bind the thiols.[6]
- Elution: The bound thiols are eluted from the column.
- Derivatization: The eluted thiols are derivatized with an appropriate agent, such as ethyl propiolate, to form stable adducts suitable for GC analysis.
- Extraction: The derivatized thiols are extracted into an organic solvent.
- Analysis by GC-MS/MS or GCxGC-TOFMS: The extract is injected into the GC system for separation. The mass spectrometer is used for detection and quantification by comparing the signal of the analyte with that of the internal standard.[6]



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Caption: Workflow for the quantitative analysis of 4-methyl-4-sulfanylpentan-2-one.

Safety and Handling

4-Methyl-4-sulfanylpentan-2-one is a flammable liquid and vapor and can cause skin, eye, and respiratory irritation.^[5] Proper safety precautions must be observed when handling this compound.

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: Lab coat, long pants, and closed-toe shoes.
- Respiratory Protection: Use in a well-ventilated area or with a fume hood. If ventilation is inadequate, use a suitable respirator.

Storage:

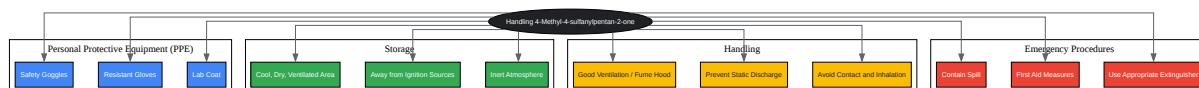
- Store in a cool, dry, and well-ventilated area.
- Keep away from heat, sparks, open flames, and other ignition sources.
- Store in a tightly closed container under an inert atmosphere.
- Ground/bond container and receiving equipment to prevent static discharge.

Handling:

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of vapor or mist.
- Use only non-sparking tools.
- Take precautionary measures against static discharges.
- Wash hands thoroughly after handling.

In Case of Exposure:

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes. Seek medical attention.
- Skin Contact: Remove contaminated clothing and wash skin with soap and water.
- Inhalation: Move to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.



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Caption: Key safety and handling considerations for 4-methyl-4-sulfanylpentan-2-one.

Conclusion

4-Methyl-4-sulfanylpentan-2-one is a molecule of considerable importance, particularly in the flavor and fragrance industry. Its unique sensory properties at very low concentrations

necessitate precise and sensitive analytical techniques for its study. A thorough understanding of its physical and chemical properties, coupled with strict adherence to safety protocols, is paramount for any research or application involving this compound. This guide provides the essential information for scientists and researchers to handle, analyze, and understand the role of 4-methyl-4-sulfanylpentan-2-one in their respective fields.

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